

Physical Property Data for Purification Planning

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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The table below summarizes key physical properties of **2,5-dimethyloctane**. This data is critical for selecting and designing appropriate purification techniques, such as distillation or crystallization.

Property	Value	Relevance to Purification
Boiling Point	158°C at 760 mmHg [1]	Primary parameter for separation/purification via distillation. Indicates moderate energy requirement.
Density	0.732 g/cm ³ [1]	Useful for liquid-liquid separation; indicates it will float on water.
Flash Point	80.3°C [1]	Critical for safety during handling and high-temperature processes like distillation.
Molecular Formula	C ₁₀ H ₂₂ [2] [1]	Confirms the compound is a saturated hydrocarbon (alkane).
Molecular Weight	142.28-142.29 g/mol [2] [1]	-

The National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT) is a highly authoritative source that contains critically evaluated data for this compound, including [2]:

- Phase boundary data (pressure vs. temperature)
- Density of liquid and gas phases
- Enthalpy of vaporization

- Heat capacity

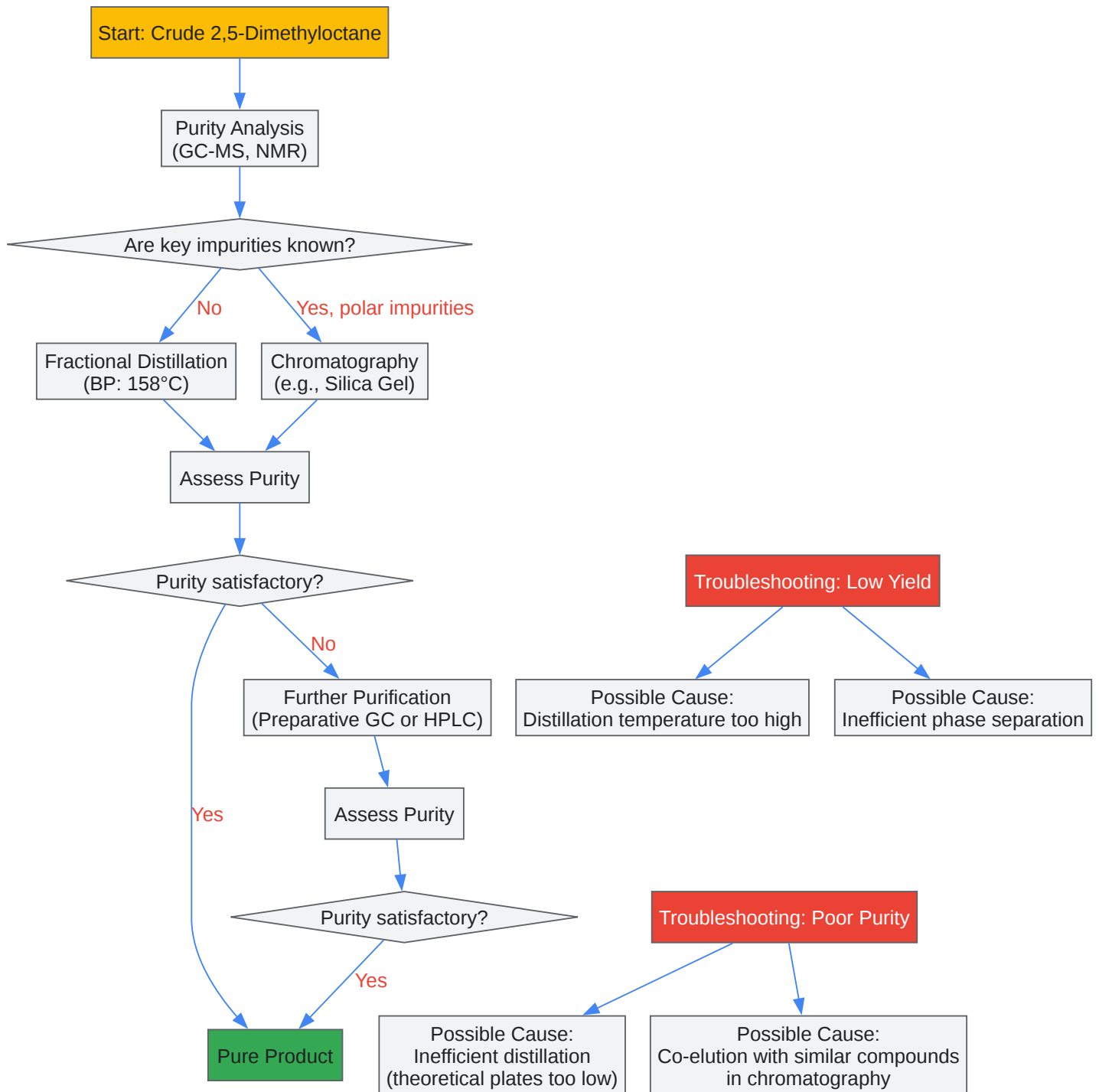
Suggested Purification Strategies

Based on the physical properties, here are the most logical purification methods you can explore:

- **Fractional Distillation:** This is the most direct method given the well-defined boiling point. It is particularly suitable for separating **2,5-dimethyloctane** from other hydrocarbons with different boiling points [1].
- **Chromatographic Techniques:**
 - **Gas Chromatography (GC):** The use of GC-MS for analyzing volatile organic compounds is well-established [3]. Preparative-scale GC could be investigated as a high-resolution purification method.
 - **Liquid Chromatography (LC):** While the search results do not mention LC for this compound, High-Performance Liquid Chromatography (HPLC) is a powerful tool for separating complex mixtures, as demonstrated for other compounds [4]. Normal-phase or reverse-phase HPLC methods could be developed.
- **Crystallization:** This method may be viable if impurities have significantly different solubility profiles, though the low melting point of alkanes can make it challenging.

Troubleshooting Common Scues

The following workflow outlines a logical approach to purifying **2,5-dimethyloctane** and addresses common issues you might encounter.



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Frequently Asked Questions

- **Q1: What is the most efficient first step in purifying crude 2,5-dimethyloctane?**
 - **A:** Fractional distillation is the most efficient first step due to its relatively high boiling point (158°C) [1] and the effectiveness of distillation in separating liquid hydrocarbon mixtures.
- **Q2: How can I remove trace polar impurities?**
 - **A:** Pass the product through a short column of silica gel or alumina using a non-polar solvent like hexane or pentane as the eluent. The polar impurities will adsorb more strongly to the stationary phase than the non-polar **2,5-dimethyloctane**.
- **Q3: How should I store the purified compound?**
 - **A:** Store it in a tightly sealed container, preferably under an inert atmosphere (e.g., nitrogen or argon) in a cool, dark place to prevent oxidation and the evaporation of volatile components, given its measurable vapor pressure [1].

A Path Forward for Your Research

To obtain the detailed experimental protocols that are currently lacking in the search results, I suggest you:

- **Consult specialized databases** like SciFinder Navigator or Reaxys, which are designed for chemical literature and typically contain detailed procedures from journals and patents.
- **Search for broader methodologies** using terms like "purification of C10 alkanes," "fractional distillation of branched alkanes," or "preparative gas chromatography of hydrocarbons."
- **Refer to comprehensive laboratory manuals** on fundamental techniques, such as "Vogel's Textbook of Practical Organic Chemistry" or "Purification of Laboratory Chemicals." I hope this structured technical information provides a solid foundation for your work. Would you like me to perform another search focusing on purification techniques for a specific class of compounds, such as branched alkanes in general?

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References

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